

C.I. Acid Violet 80 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Acid violet 80

Cat. No.: B1172404

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An In-depth Technical Guide to C.I. Acid Violet Dyes

Disclaimer: Information specifically for **C.I. Acid Violet 80** is limited in the available public resources. This guide provides detailed information on closely related and more thoroughly documented violet dyes, primarily C.I. Acid Violet 48, which may serve as a valuable reference for researchers and professionals in the field.

Chemical Structure and Properties

C.I. Acid Violet 48 is a synthetic acid dye belonging to the anthraquinone class. Its chemical structure and properties are summarized below.

Table 1: Chemical Identifiers and Molecular Properties of C.I. Acid Violet 48

Property	Value
IUPAC Name	disodium;3-[[4-amino-9,10-dioxo-3-[2-sulfonato-4-(2,4,4-trimethylpentan-2-yl)phenoxy]anthracen-1-yl]amino]-2,4,6-trimethylbenzenesulfonate[1][2]
CAS Number	12220-51-8[3][4]
Molecular Formula	C ₃₇ H ₃₈ N ₂ Na ₂ O ₉ S ₂ [1][3]
Molecular Weight	764.82 g/mol [3]
Molecular Structure	Anthraquinone[4]

A related compound, C.I. Direct Violet 80, belongs to the double azo class.

Table 2: Chemical Identifiers and Molecular Properties of C.I. Direct Violet 80

Property	Value
C.I. Name	C.I. Direct Violet 80, C.I. 25420
CAS Number	6858-97-5
Molecular Formula	C ₅₁ H ₃₈ N ₈ Na ₄ O ₁₇ S ₂
Molecular Weight	1190.98 g/mol
Molecular Structure	Double Azo Class
[Source: World Dye Variety[5]]	

Physicochemical Properties

The physicochemical properties of C.I. Acid Violet 48 determine its behavior in various applications, from dyeing textiles to its environmental fate.

Table 3: Physicochemical Properties of C.I. Acid Violet 48

Property	Value	Conditions
Solubility	Approx. 80 g/L	In water at 90 °C[3][6]
Appearance	Dark reddish-brown powder	
Absorption Maxima (λ_{max})	592 nm	In water[4]
Melting Point	100 °C (soluble point)	
[Source: Multiple sources[3][4][6]]		

Experimental Protocols

3.1. Synthesis of C.I. Acid Violet 48

The synthesis of C.I. Acid Violet 48 is a multi-step process involving condensation and sulfonation reactions. A general outline of the manufacturing process is as follows:

- Condensation: 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid is condensed with 2,4,6-Trimethylbenzenamine.[4]
- Second Condensation: The product from the first step is then condensed with 4-tert-Octylphenol.[4]
- Sulfonation: The resulting compound is sulfonated using fuming sulfuric acid.[4]

3.2. General Protocol for Dye Analysis by UV-Vis Spectroscopy

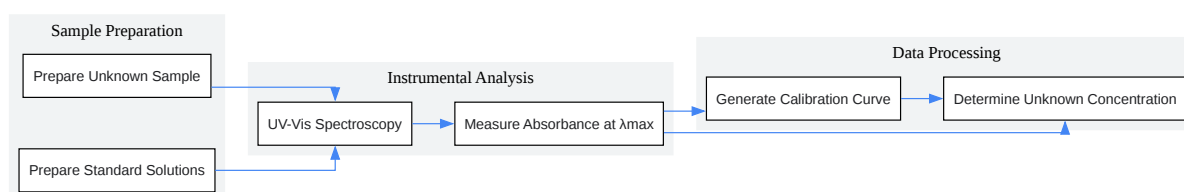
This protocol outlines a general method for the quantitative analysis of an acid dye like C.I. Acid Violet 48 in an aqueous solution.

- Preparation of Standard Solutions: A series of standard solutions of the dye with known concentrations are prepared in deionized water.
- Spectrophotometer Setup: A UV-Vis spectrophotometer is calibrated and set to scan a wavelength range that includes the dye's maximum absorbance (for C.I. Acid Violet 48, this would be centered around 592 nm).

- **Measurement of Absorbance:** The absorbance of each standard solution is measured at the λ_{max} .
- **Calibration Curve:** A calibration curve is generated by plotting the absorbance values against the corresponding concentrations of the standard solutions.
- **Sample Analysis:** The absorbance of the unknown sample is measured at the same λ_{max} , and its concentration is determined using the calibration curve.

Visualization of Experimental Workflow

Diagram 1: General Experimental Workflow for Dye Analysis



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A generalized workflow for the quantitative analysis of a dye using UV-Vis spectroscopy.

Applications and Research Significance

C.I. Acid Violet 48 and similar acid dyes have a range of industrial and research applications.

- **Textile Industry:** They are used for dyeing protein fibers such as wool and silk, as well as polyamide fibers and their blends. They can also be used for leather coloration.^[4]
- **Wastewater Treatment Studies:** Due to its relative stability, C.I. Acid Violet 48 is used as a model compound in research focused on developing effective methods for treating dye-

contaminated wastewater, such as advanced oxidation processes and adsorption techniques.[1]

- Dyeing Assistants: C.I. Acid Violet 48 is included in some patented dyeing assistant compositions designed to improve dye exhaustion rates and the wet processing fastness of dyed fibers.[6]

Safety and Handling

Handling of acid dyes requires adherence to standard laboratory safety protocols.

- General Hazards: May cause eye irritation.[7] Harmful if swallowed and may cause gastrointestinal irritation.[8] May cause respiratory tract irritation upon inhalation.[8]
- Personal Protective Equipment (PPE): Wear safety goggles, protective gloves, and appropriate clothing to prevent skin and eye contact.[7][8]
- First Aid: In case of eye contact, flush with plenty of water.[8] If inhaled, move to fresh air.[7] If ingested, give 2-4 cupfuls of milk or water if the person is conscious and alert.[8] Seek medical attention if irritation or other symptoms persist.[8]

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References

- 1. C.I. Acid Violet 48 | 12220-51-8 | Benchchem [benchchem.com]
- 2. C.I. Acid Violet 48 | C37H38N2Na2O9S2 | CID 11969493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. C.I. Acid Violet 48 | 12220-52-9 | Benchchem [benchchem.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. worlddyevariety.com [worlddyevariety.com]
- 6. Page loading... [wap.guidechem.com]

- 7. [echemi.com](https://www.echemi.com) [echemi.com]
- 8. [cncolorchem.com](https://www.cncolorchem.com) [cncolorchem.com]
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